

Application Note: Simultaneous Quantification of Migraleve® Active Ingredients by HPLC-MS/MS

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Compound of Interest

Compound Name: *Migraleve*

Cat. No.: *B1264835*

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Abstract

This application note details a robust and sensitive High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) method for the simultaneous quantification of the active pharmaceutical ingredients (APIs) in **Migraleve®** tablets: paracetamol, codeine phosphate, and buclizine hydrochloride. This method is suitable for pharmacokinetic studies, quality control of pharmaceutical formulations, and drug metabolism research. The protocol provides a streamlined process from sample preparation to data analysis, ensuring high throughput and accurate results.

Introduction

Migraleve® is a widely used medication for the treatment of migraine, which contains a combination of active ingredients to alleviate pain, nausea, and vomiting. The pink tablets contain paracetamol, codeine phosphate, and buclizine hydrochloride, while the yellow tablets contain paracetamol and codeine phosphate.^{[1][2][3][4][5][6][7][8][9]} The simultaneous quantification of these compounds is essential for ensuring product quality and for studying their pharmacokinetic profiles. This document provides a detailed protocol for a validated HPLC-MS/MS method to achieve this.

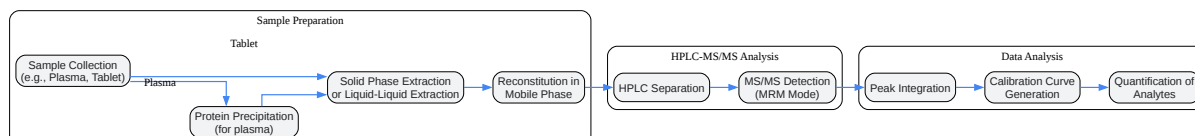
Chemical Structures and Properties

A summary of the active ingredients and their key properties is provided in the table below.

Compound	Chemical Formula	Molecular Weight (g/mol)	Monoisotopic Mass (Da)
Paracetamol	C ₈ H ₉ NO ₂	151.16	151.0633
Codeine	C ₁₈ H ₂₁ NO ₃	299.36	299.1521
Buclizine	C ₂₈ H ₃₃ ClN ₂	432.93	432.2336

Experimental Workflow

The overall experimental workflow for the simultaneous quantification of **Migraleve®** active ingredients is depicted in the following diagram.



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Caption: Overall experimental workflow.

Experimental Protocols

Materials and Reagents

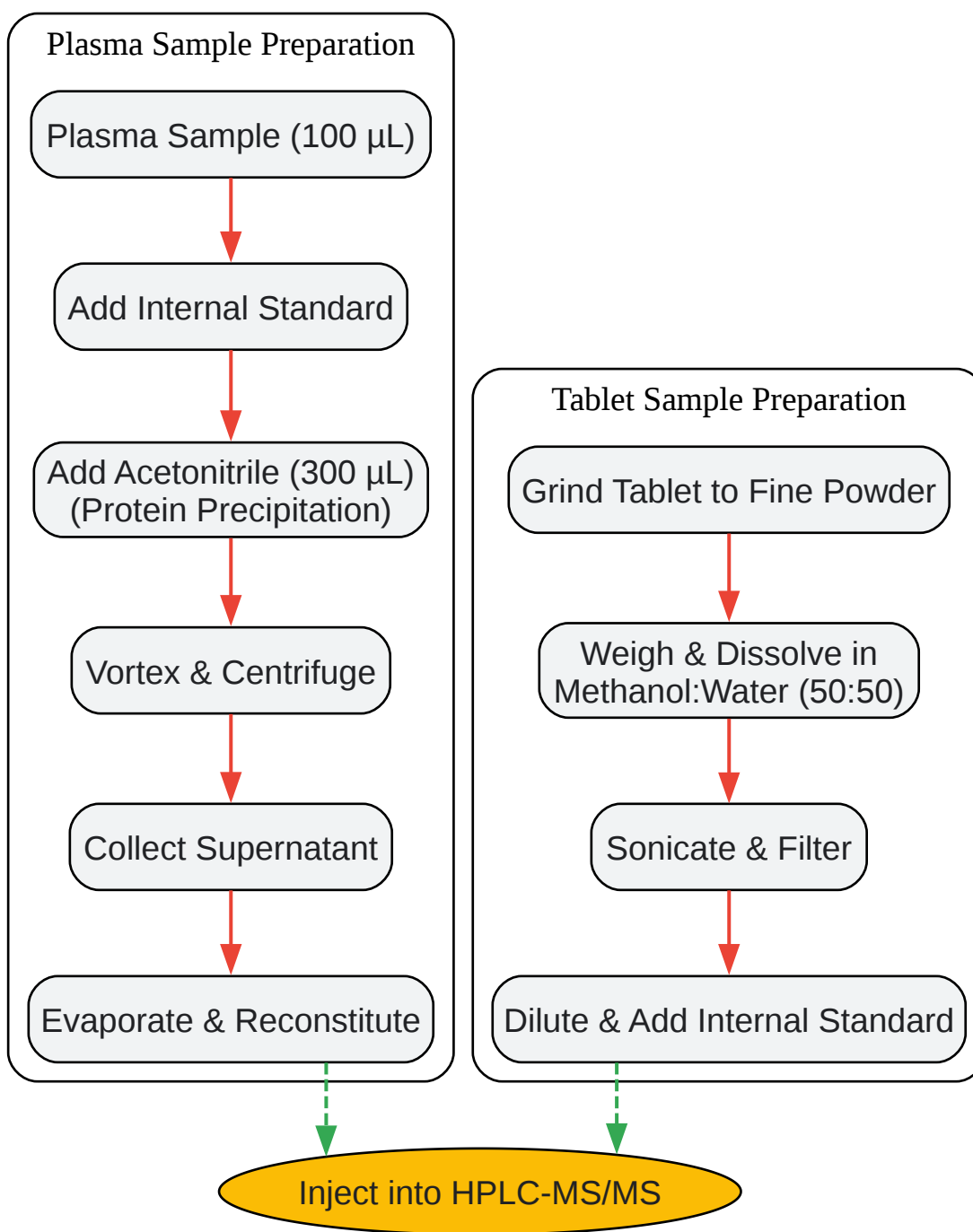
- Paracetamol, Codeine Phosphate, and Buclizine Hydrochloride reference standards ($\geq 98\%$ purity)
- Internal Standard (IS), e.g., Paracetamol-d4, Codeine-d3, or a structurally similar compound not present in the sample.
- HPLC-grade acetonitrile, methanol, and water
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Human plasma (for bioanalytical method development)
- **Migraleve®** Pink and Yellow tablets

Preparation of Stock Solutions and Standards

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve each reference standard and the internal standard in methanol to prepare individual stock solutions of 1 mg/mL.
- Working Standard Solutions: Prepare serial dilutions of the stock solutions with a mixture of methanol and water (50:50, v/v) to create working standard solutions at various concentrations.
- Calibration Standards and Quality Control (QC) Samples: Spike appropriate volumes of the working standard solutions into blank plasma or a placebo tablet matrix to prepare calibration standards and QC samples at low, medium, and high concentration levels.

Sample Preparation

The following diagram illustrates the key steps in the sample preparation process for both plasma and tablet samples.



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Caption: Sample preparation workflow.

HPLC-MS/MS System and Conditions

Parameter	Condition
HPLC System	Agilent 1290 Infinity II or equivalent
Column	Zorbax Eclipse Plus C18 (2.1 x 50 mm, 1.8 µm) or equivalent
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5-95% B over 5 minutes, hold at 95% B for 1 min, return to 5% B and equilibrate for 2 min
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Mass Spectrometer	Agilent 6470 Triple Quadrupole MS or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
Gas Temperature	300 °C
Gas Flow	8 L/min
Nebulizer	45 psi
Sheath Gas Temp	350 °C
Sheath Gas Flow	11 L/min
Capillary Voltage	3500 V

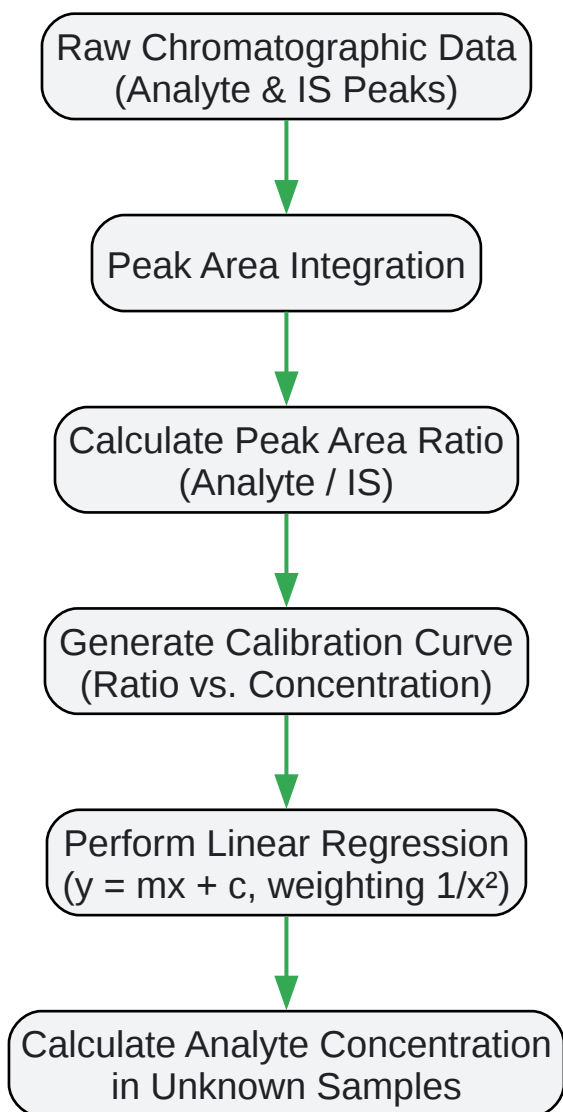
MS/MS Parameters (Multiple Reaction Monitoring - MRM)

The following MRM transitions are proposed for the quantification and qualification of the analytes. These should be optimized for the specific instrument used.

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier	Collision Energy (V)
Paracetamol	152.1	110.1	93.1	15
Codeine	300.2	165.1	215.1	30
Buclizine	433.2	167.1	281.2	25
Paracetamol-d4 (IS)	156.1	114.1	-	15

Data Analysis

The data analysis workflow involves peak integration, generation of a calibration curve, and subsequent quantification of the analytes in the samples.



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Caption: Data analysis workflow.

Results and Discussion

Linearity and Range

The method should be validated to demonstrate linearity over a clinically relevant concentration range. A typical calibration curve for each analyte should yield a correlation coefficient (r^2) of >0.99 .

Analyte	Calibration Range (ng/mL)	r ²
Paracetamol	10 - 5000	>0.99
Codeine	1 - 500	>0.99
Buclizine	0.5 - 100	>0.99

Accuracy and Precision

The intra- and inter-day accuracy and precision should be evaluated using QC samples at three concentration levels. The acceptance criteria are typically within $\pm 15\%$ ($\pm 20\%$ for the Lower Limit of Quantification, LLOQ) of the nominal concentration.

Analyte	Concentration (ng/mL)	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)
Paracetamol	30 (LQC)	< 5%	< 5%	95-105%
	2500 (MQC)	< 5%	95-105%	
	4000 (HQC)	< 5%	95-105%	
Codeine	3 (LQC)	< 10%	< 10%	90-110%
	250 (MQC)	< 10%	90-110%	
	400 (HQC)	< 10%	90-110%	
Buclizine	1.5 (LQC)	< 15%	< 15%	85-115%
	50 (MQC)	< 15%	85-115%	
	80 (HQC)	< 15%	85-115%	

Conclusion

The described HPLC-MS/MS method provides a sensitive, specific, and reliable approach for the simultaneous quantification of paracetamol, codeine, and buclizine in various matrices. The

detailed protocol and clear workflows facilitate the implementation of this method in research, clinical, and quality control laboratories.

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